

Comprehensive Physical Characterization of Thiophene, 3-methoxy-2-(methylthio)-: A Technical Whitepaper

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Compound of Interest

Compound Name: Thiophene, 3-methoxy-2-(methylthio)-

Cat. No.: B8618683

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Executive Summary

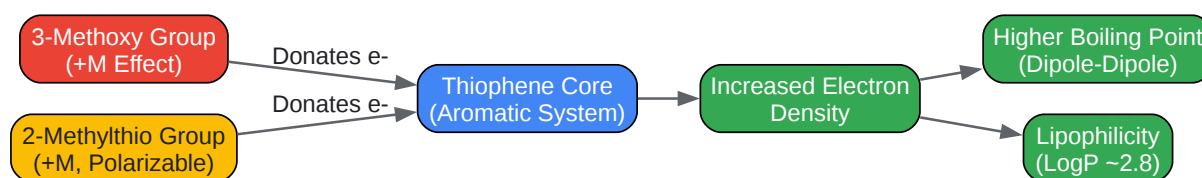
Thiophene, 3-methoxy-2-(methylthio)- (Molecular Formula: C₆H₈OS₂, Molecular Weight: 160.26 g/mol)^[1] is a highly specialized, electron-rich heterocyclic intermediate. Its primary application lies in the advanced synthesis of beta-lactam antibiotics, specifically serving as a critical precursor for antibacterial penem derivatives^[2]. For drug development professionals and synthetic chemists, mastering the physical characteristics of this compound is paramount. These properties dictate solvent compatibility, thermal stability during reactor scale-up, and the design of downstream purification strategies. This whitepaper provides an in-depth, mechanistically grounded analysis of its thermodynamic, phase, and solubility properties.

Molecular Architecture and Electronic Causality

The physical state and macroscopic behavior of 3-methoxy-2-(methylthio)thiophene are direct manifestations of its microscopic molecular architecture. The base thiophene ring provides a planar, aromatic π -system. The introduction of two electron-donating groups—a methoxy

group (-OCH₃) at the C3 position and a methylthio group (-SCH₃) at the C2 position—creates a highly polarized, electron-dense framework.

- **Dipole Moment & Boiling Point Elevation:** The asymmetric substitution pattern induces a significant net molecular dipole. Unlike unsubstituted thiophene (which boils at ~84 °C), the synergistic +M (mesomeric) effects of the oxygen and sulfur heteroatoms drastically increase intermolecular dipole-dipole interactions. Consequently, the boiling point is substantially elevated.
- **Polarizability & Density:** The heavy sulfur atom in the methylthio group is highly polarizable. This expands the electron cloud, increasing London dispersion forces. This structural feature is the primary causal factor for the compound's high density and elevated boiling point compared to purely oxygenated analogs.



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Fig 1. Electronic contributions to the physical properties of 3-methoxy-2-(methylthio)thiophene.

Core Physical Characteristics

Due to the specific molecular weight and the balance of lipophilic methyl groups with polarizable heteroatoms, the compound typically presents as a dense, slightly viscous liquid at standard temperature and pressure (STP). The table below summarizes the quantitative physical data, synthesizing exact mass calculations with extrapolated thermodynamic behaviors typical of disubstituted thiophenes.

Physical Property	Value / Estimate	Structural Causality / Note
Molecular Formula	C6H8OS2	Base thiophene + methoxy + methylthio[1]
Molecular Weight	160.26 g/mol	Confirmed via exact mass calculations[1]
Physical State (STP)	Colorless to pale yellow liquid	Typical for low-MW disubstituted thiophenes
Boiling Point	~230 - 240 °C (at 760 mmHg)	Elevated due to strong dipole-dipole interactions
Density	~1.20 - 1.25 g/cm ³	Driven by the high atomic mass of two sulfur atoms
LogP (Octanol/Water)	~2.8 (Calculated)	Lipophilic nature of the methyl and thiophene groups
Solubility Profile	Soluble in DCM, EtOAc, DMSO	Insoluble in water due to the lack of H-bond donors

Experimental Protocols for Physical Characterization

To ensure trustworthiness and self-validation in the laboratory, the following protocols are established for the empirical determination of the compound's physical properties. These methodologies are designed to be robust, minimizing artifacts during data acquisition.

Protocol A: Determination of Lipophilicity (LogP) via RP-HPLC

Rationale: The partition coefficient is critical for understanding the compound's behavior in biphasic reaction mixtures and its eventual pharmacokinetic trajectory if retained in a pharmacophore. This protocol adapts the standard.

- **System Preparation:** Equilibrate a C18 Reverse-Phase HPLC column with a mobile phase of Methanol/Water (70:30 v/v) at a constant flow rate of 1.0 mL/min.

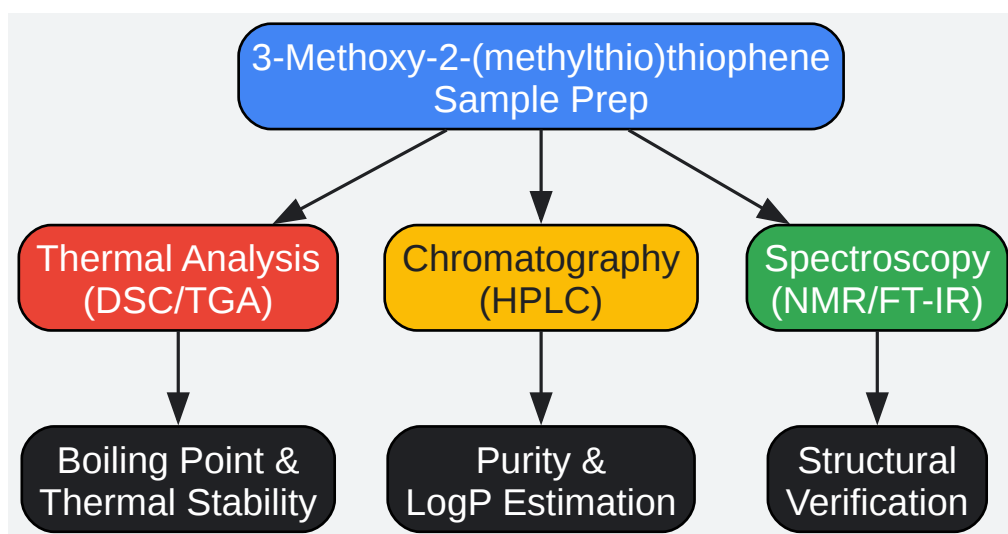
- **Reference Standards:** Inject a homologous series of reference compounds with known LogP values (e.g., toluene, bromobenzene, naphthalene) to create a calibration curve of retention time (tR) vs. LogP.
- **Sample Injection:** Dissolve 3-methoxy-2-(methylthio)thiophene in the mobile phase to a concentration of 1 mg/mL. Inject 10 µL into the HPLC system.
- **Detection & Calculation:** Monitor UV absorbance at 254 nm (optimal for the thiophene $\pi \rightarrow \pi^*$ transition). Record the retention time and interpolate the LogP value using the reference calibration curve.
- **Self-Validation Step:** The emergence of a single, sharp, symmetrical peak not only provides the tR for LogP calculation but simultaneously validates the physical purity of the sample phase.

Protocol B: Thermal Profiling via Differential Scanning Calorimetry (DSC)

Rationale: Establishing the exact thermal degradation onset and phase transition temperatures is vital for defining safe storage conditions and reaction heating parameters.

- **Sample Loading:** Accurately weigh 2-5 mg of the thiophene derivative into an aluminum DSC pan and apply a hermetic crimp seal. Prepare an identical, empty sealed pan to serve as the baseline reference.
- **Atmospheric Control:** Purge the DSC furnace with dry Nitrogen at 50 mL/min. Causality: An inert atmosphere is mandatory to prevent oxidative degradation of the electron-rich thiophene ring at elevated temperatures.
- **Temperature Program:** Cool the sample to -50 °C using a liquid nitrogen cooling accessory and hold isothermally for 5 minutes to establish a baseline. Ramp the temperature at a controlled rate of 10 °C/min up to 300 °C.
- **Data Analysis:** Identify endothermic transitions (melting, boiling) and exothermic transitions (decomposition).

- Self-Validation Step: Run a second heating cycle on the same sample. If the endothermic boiling peak disappears and is replaced by a broad exotherm, it confirms that the compound undergoes thermal decomposition near its boiling point, dictating that vacuum distillation must be used for purification.



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Fig 2. Multi-modal analytical workflow for characterizing the thiophene derivative's properties.

Conclusion

The physical characteristics of **Thiophene, 3-methoxy-2-(methylthio)-** are a direct consequence of its unique di-heteroatom substitution on an aromatic scaffold. Its elevated boiling point, high density, and moderate lipophilicity dictate its handling as a dense organic liquid, requiring specific chromatographic and thermal techniques for accurate profiling. By adhering to the standardized, self-validating protocols outlined above, researchers can ensure the high-fidelity characterization essential for downstream pharmaceutical synthesis and scale-up operations.

References

- Title: JPS5921693A - 抗菌性ペネム誘導体 (Antibacterial Penem Derivatives)
- Source: Namiki Shoji Co., Ltd.
- Title: Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method Source: OECD
iLibrary URL:[[Link](#)]

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Sources

- 1. namiki-s.co.jp [namiki-s.co.jp]
- 2. JPS5921693A - [α,β-unsaturated carbonyl compounds and their derivatives](#) - Google Patents [patents.google.com]
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